

Anisodine: A Technical Overview of its Molecular Properties, Synthesis, and Mechanism of Action

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Compound of Interest

Compound Name: Anisodine

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Anisodine, a tropane alkaloid naturally occurring in plants of the Solanaceae family, has garnered significant interest for its therapeutic applications, particularly in traditional Chinese medicine.[1][2] This technical guide provides a comprehensive overview of the molecular characteristics of **Anisodine**, outlines the fundamental principles of its extraction and synthesis, and elucidates its primary mechanism of action as a muscarinic acetylcholine receptor antagonist.

Core Molecular and Physical Properties

Anisodine, also known as daturamine or α -hydroxyscopolamine, possesses a defined chemical structure that dictates its pharmacological activity.[1] The key molecular and physical data are summarized in the table below.

Property	Value
Molecular Formula	C ₁₇ H ₂₁ NO ₅
Molar Mass	319.36 g/mol

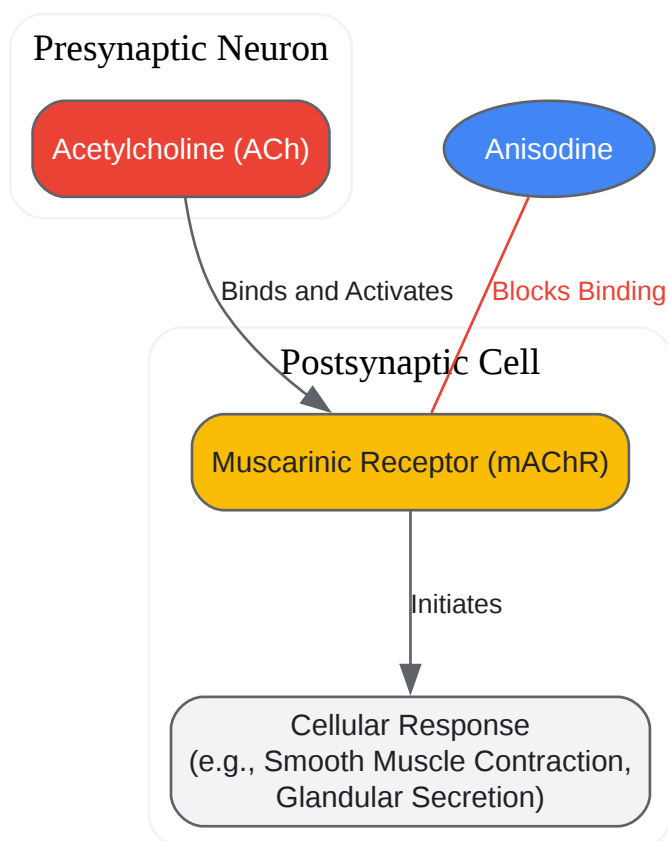
Experimental Protocols: Isolation and Synthesis

While detailed, step-by-step protocols for the isolation and synthesis of **Anisodine** are not readily available in publicly accessible literature, this section outlines the established principles for these procedures.

Isolation from *Anisodus tanguticus*

Anisodine is naturally present in the roots of *Anisodus tanguticus* (Maxim.) Pascher and can be extracted and purified.[2][3] The general methodology involves the following key stages:

Workflow for **Anisodine** Isolation



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References

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